

2-(Allylsulfonyl)-4-methylpyridine physical and chemical properties

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Compound of Interest

Compound Name: 2-(Allylsulfonyl)-4-methylpyridine

Cat. No.: B3028573

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In-Depth Technical Guide: 2-(Allylsulfonyl)-4-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and, where available, biological properties of **2-(Allylsulfonyl)-4-methylpyridine**. The information is intended to support research and development activities in the fields of medicinal chemistry, chemical biology, and drug discovery.

Core Physical and Chemical Properties

2-(Allylsulfonyl)-4-methylpyridine is a pyridine derivative characterized by an allylsulfonyl group at the 2-position and a methyl group at the 4-position. Its chemical structure and key identifiers are presented below.

Structure:

Table 1: Physical and Chemical Properties of **2-(Allylsulfonyl)-4-methylpyridine**

Property	Value	Source
Molecular Formula	C9H11NO2S	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	197.25 g/mol	--INVALID-LINK--, --INVALID-LINK--
CAS Number	2249891-89-0	--INVALID-LINK--
Appearance	White to yellow powder or crystals	--INVALID-LINK--
Melting Point	116 °C	--INVALID-LINK--
Purity	>98.0% (by HPLC or GC)	--INVALID-LINK--, --INVALID-LINK--
Synonyms	4-Methyl-2-(2-propen-1-ylsulfonyl)pyridine	--INVALID-LINK--

Table 2: Predicted Mass Spectrometry Data

Adduct	m/z	Predicted Collision Cross Section (Å²)
[M+H] ⁺	198.05834	139.6
[M+Na] ⁺	220.04028	149.3
[M-H] ⁻	196.04378	142.6
[M+NH ₄] ⁺	215.08488	158.5
[M+K] ⁺	236.01422	145.8
[M+H-H ₂ O] ⁺	180.04832	133.7
[M+HCOO] ⁻	242.04926	157.1
[M+CH ₃ COO] ⁻	256.06491	180.7
[M+Na-2H] ⁻	218.02573	144.4
[M] ⁺	197.05051	142.8
[M] ⁻	197.05161	142.8

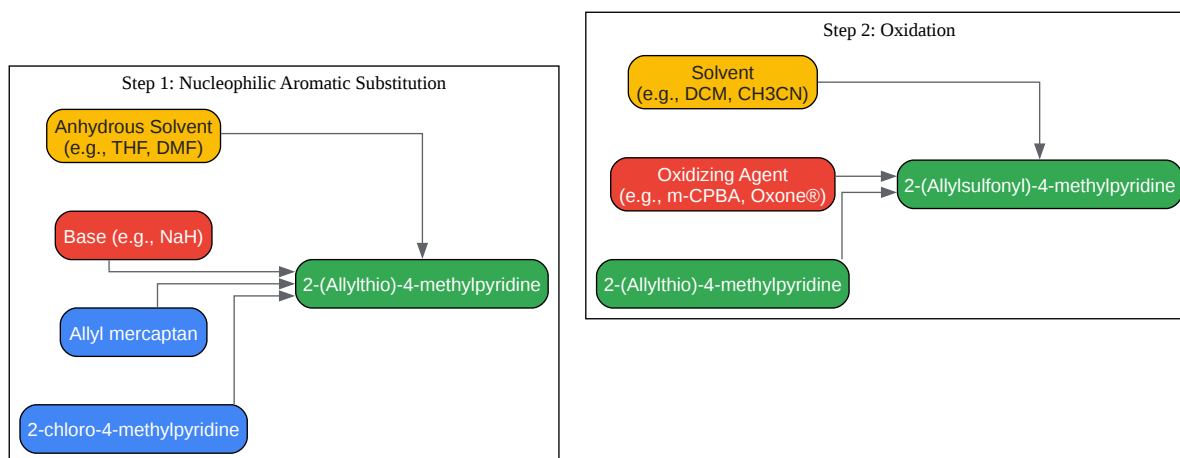
Data sourced from
PubChemLite and calculated
using CCSbase.[\[1\]](#)

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **2-(Allylsulfonyl)-4-methylpyridine** are not readily available in the public domain. However, based on general principles of organic synthesis, a plausible synthetic route can be proposed.

Proposed Synthesis Workflow

A potential synthetic pathway for **2-(Allylsulfonyl)-4-methylpyridine** could involve the oxidation of the corresponding sulfide, 2-(allylthio)-4-methylpyridine. This precursor could be synthesized via a nucleophilic aromatic substitution reaction between 2-chloro-4-methylpyridine and allyl mercaptan.



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Proposed Synthesis of **2-(Allylsulfonyl)-4-methylpyridine**.

Step 1: Synthesis of 2-(Allylthio)-4-methylpyridine (Hypothetical Protocol)

- To a solution of 2-chloro-4-methylpyridine (1.0 eq) in an anhydrous solvent such as tetrahydrofuran (THF) or dimethylformamide (DMF), add a suitable base, for example, sodium hydride (1.1 eq), at 0 °C under an inert atmosphere.
- Stir the mixture for 15-30 minutes at 0 °C.
- Add allyl mercaptan (1.2 eq) dropwise to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for several hours, monitoring the progress by thin-layer chromatography (TLC).

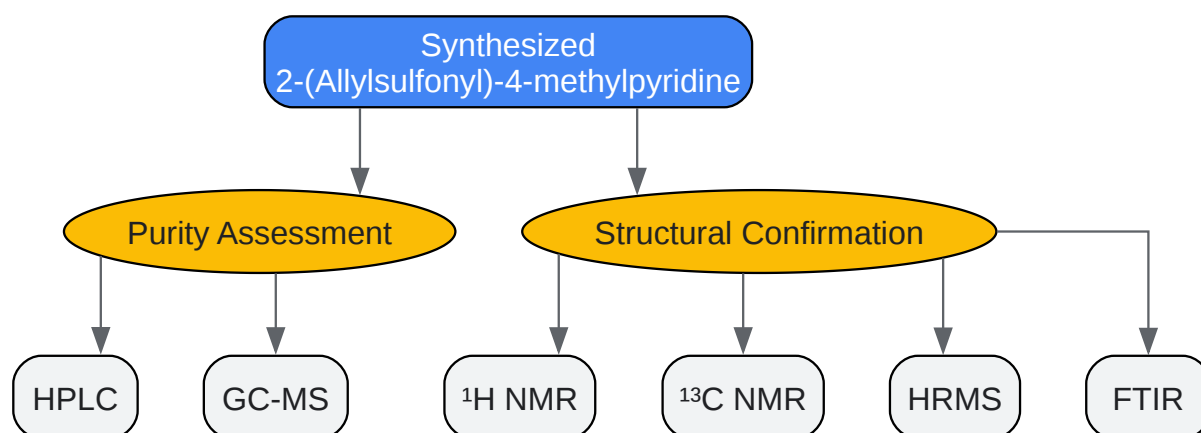
- Upon completion, quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with an organic solvent such as ethyl acetate.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield 2-(allylthio)-4-methylpyridine.

Step 2: Oxidation to **2-(Allylsulfonyl)-4-methylpyridine** (Hypothetical Protocol)

- Dissolve 2-(allylthio)-4-methylpyridine (1.0 eq) in a suitable solvent like dichloromethane (DCM) or acetonitrile.
- Cool the solution to 0 °C in an ice bath.
- Add an oxidizing agent, such as meta-chloroperoxybenzoic acid (m-CPBA) (2.2 eq) or Oxone® (2.2 eq), portion-wise to the solution, maintaining the temperature at 0 °C.
- Stir the reaction mixture at room temperature for several hours, monitoring by TLC.
- Once the reaction is complete, wash the mixture with a saturated aqueous solution of sodium bicarbonate to neutralize the excess acid.
- Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
- Purify the resulting solid by recrystallization or column chromatography to obtain pure **2-(Allylsulfonyl)-4-methylpyridine**.

Analytical Characterization Workflow

The identity and purity of the synthesized **2-(Allylsulfonyl)-4-methylpyridine** would be confirmed using a standard battery of analytical techniques.



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Analytical workflow for compound characterization.

Biological Activity and Signaling Pathways

Currently, there is no publicly available information detailing the biological activity or the signaling pathways modulated by **2-(Allylsulfonyl)-4-methylpyridine**. The presence of the pyridine ring, a common scaffold in many biologically active compounds, suggests potential for various pharmacological activities. The allylsulfonyl group may also contribute to its biological profile, potentially acting as a Michael acceptor or influencing the compound's pharmacokinetic properties.

Given the lack of specific data, any discussion of its mechanism of action would be purely speculative. Further research, including in vitro and in vivo screening, is necessary to elucidate the biological effects of this compound.

Conclusion

2-(Allylsulfonyl)-4-methylpyridine is a readily characterizable small molecule with potential for further investigation in drug discovery and development. While its physical and chemical properties are partially documented, a significant gap exists in the understanding of its synthesis and biological activity. The proposed synthetic and analytical workflows provide a starting point for researchers interested in exploring the potential of this compound. Future studies are warranted to uncover its pharmacological profile and potential therapeutic applications.

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References

- 1. PubChemLite - 2-(allylsulfonyl)-4-methylpyridine (C₉H₁₁NO₂S) [pubchemlite.lcsb.uni.lu]
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